

CH-Fubiata: A Technical Guide to Stability and Degradation Analysis

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Compound of Interest

Compound Name: CH-Fubiata

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For Researchers, Scientists, and Drug Development Professionals

This whitepaper provides a comprehensive technical overview of the stability and degradation pathways of **CH-Fubiata** (CH-FUBIACA), a synthetic cannabinoid. The information is intended to guide researchers and drug development professionals in understanding the molecule's intrinsic stability, predicting its degradation products, and developing robust analytical methods.

Summary of Stability Data

While comprehensive quantitative data from forced degradation studies on **CH-Fubiata** is not extensively available in the public domain, the following table summarizes the known stability information. Further studies are required to fully characterize the degradation profile under various stress conditions.

Parameter	Condition	Observation	Reference
Shelf-Life Stability	-20°C	Stable for ≥ 5 years	[1]
Metabolic Stability	In vitro (Human Liver Microsomes)	Metabolized via hydroxylation and N-dealkylation	[2]

Degradation Pathways

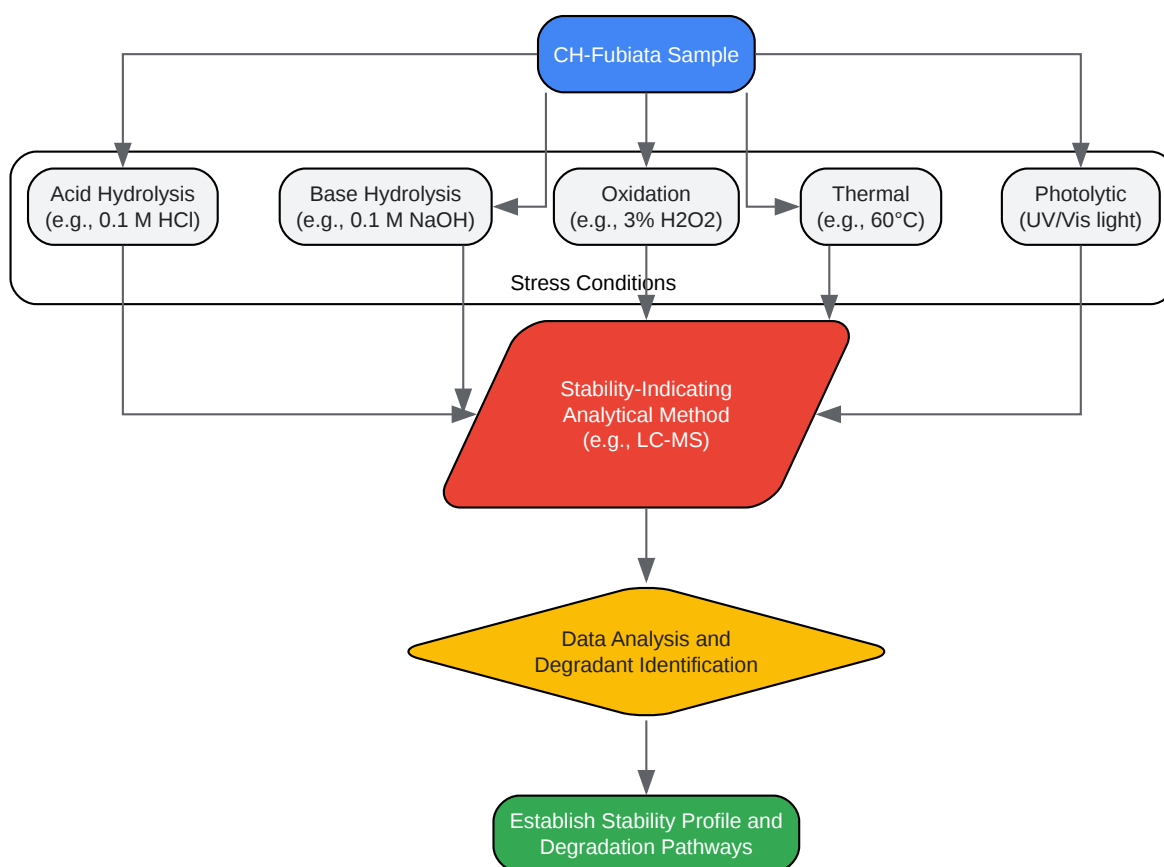
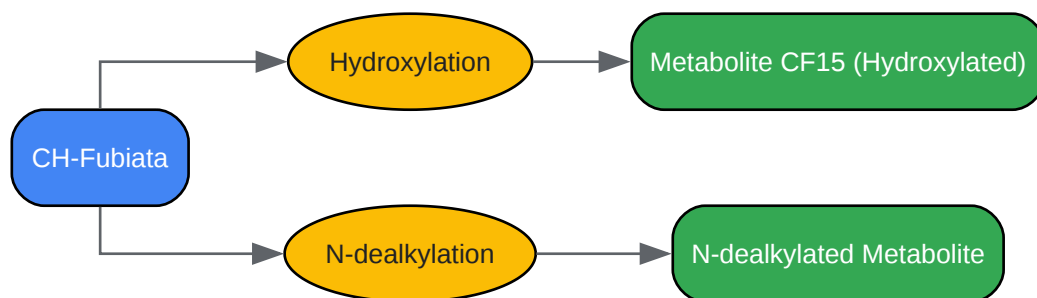
The primary degradation pathways for **CH-Fubiata** identified to date are metabolic. Chemical degradation pathways under forced conditions have not been fully elucidated, but based on the structure of **CH-Fubiata**, an indoleacetamide derivative, potential chemical degradation can be inferred.

Metabolic Degradation

In vitro studies using human liver microsomes have shown that **CH-Fubiata** undergoes phase I metabolism primarily through two pathways[2]:

- Hydroxylation: The most abundant metabolite identified is CF15, which is hydroxylated at the cyclohexane moiety[2].
- N-dealkylation: Cleavage of the N-cyclohexyl group is another observed metabolic route[2].

The following diagram illustrates the primary metabolic degradation pathway of **CH-Fubiata**.



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References

- 1. Stability of Synthetic Cannabinoids in Biological Specimens: Analysis Through Liquid Chromatography Tandem Mass Spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. shareok.org [shareok.org]
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